

A Technical Guide to 3-tert-Butyl-2-hydroxybenzaldehyde: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: 3-tert-Butyl-2-hydroxybenzaldehyde

Cat. No.: B1333914

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For: Researchers, Scientists, and Drug Development Professionals

Abstract: **3-tert-Butyl-2-hydroxybenzaldehyde** is a versatile aromatic aldehyde that serves as a critical intermediate in various fields of chemical synthesis. Its unique molecular structure, featuring a bulky tert-butyl group adjacent to hydroxyl and aldehyde functionalities, imparts specific reactivity and properties that are highly valuable in the development of catalysts, pharmaceuticals, and advanced materials. This document provides a comprehensive overview of its chemical identity, physicochemical properties, a detailed synthesis protocol, and its key applications, with a focus on its role in ligand synthesis and as a pharmaceutical precursor.

Chemical Identity

The subject of this guide is the organic compound identified by the IUPAC name **3-tert-butyl-2-hydroxybenzaldehyde**.^[1] It is a mono-tert-butyl substituted 2-hydroxybenzaldehyde, also widely known by its common synonym, 3-tert-Butylsalicylaldehyde.^{[1][2]}

Table 1: Chemical Identifiers

| Identifier | Value |
|-------------------|--|
| IUPAC Name | 3-tert-butyl-2-hydroxybenzaldehyde [1] |
| CAS Number | 24623-65-2 [1] [3] |
| Molecular Formula | C ₁₁ H ₁₄ O ₂ [1] [2] [3] |
| Molecular Weight | 178.23 g/mol [1] [3] |
| InChI Key | ROILLNJICXGZQQ-UHFFFAOYSA-N [1] |

| Canonical SMILES | CC(C)(C)C1=CC=CC(=C1O)C=O[\[1\]](#) |

Common Synonyms:

- 3-tert-Butylsalicylaldehyde[\[1\]](#)[\[2\]](#)
- 2-Hydroxy-3-tert-butylbenzaldehyde[\[1\]](#)
- 3-(tert-Butyl)-2-hydroxybenzaldehyde[\[1\]](#)
- 3-t-butylsalicylaldehyde[\[1\]](#)
- Benzaldehyde, 3-(1,1-dimethylethyl)-2-hydroxy-[\[1\]](#)

Physicochemical and Spectroscopic Data

3-tert-Butyl-2-hydroxybenzaldehyde is typically a light yellow liquid or oil at room temperature.[\[3\]](#)[\[4\]](#) Its physical properties are well-documented and crucial for its application in synthesis.

Table 2: Physicochemical Properties

| Property | Value | Source |
|---------------|-------------------------|--------|
| Appearance | Light yellow liquid/oil | [3][4] |
| Boiling Point | 78-79 °C at 1 mmHg | [4] |
| Density | 1.041 g/mL at 25 °C | [4] |

| Refractive Index (n^{20}_D) | 1.544 [4] |

Spectroscopic analysis is fundamental for the structural confirmation of the compound. The proton nuclear magnetic resonance (^1H -NMR) data provides characteristic signals for the aldehyde, hydroxyl, aromatic, and tert-butyl protons.

Table 3: ^1H -NMR Spectroscopic Data (CDCl_3 , 300 MHz)

| Chemical Shift (δ) ppm | Multiplicity | Integration | Assignment |
|---------------------------------|--------------------------|-------------|-----------------------------------|
| 1.44 | Singlet | 9H | -C(CH ₃) ₃ |
| 6.97 | Triplet (t) | 1H | Ar-H |
| 7.41 | Doublet of Doublets (dd) | 1H | Ar-H |
| 7.54 | Doublet of Doublets (dd) | 1H | Ar-H |
| 9.88 | Singlet | 1H | -CHO |
| 11.82 | Singlet | 1H | -OH |

Data sourced from ChemicalBook.[3][4]

Additional spectroscopic information, including ATR-IR and Raman spectra, is available and can be used for further characterization.[1]

Synthesis Protocol

3-tert-Butyl-2-hydroxybenzaldehyde can be synthesized effectively through the formylation of 2-tert-butylphenol.^{[3][5]} The following protocol details a common laboratory-scale synthesis.

Experimental Protocol: Synthesis via Duff Reaction

This method involves the reaction of 2-tert-butylphenol with magnesium chloride and paraformaldehyde in the presence of triethylamine.^{[3][4]}

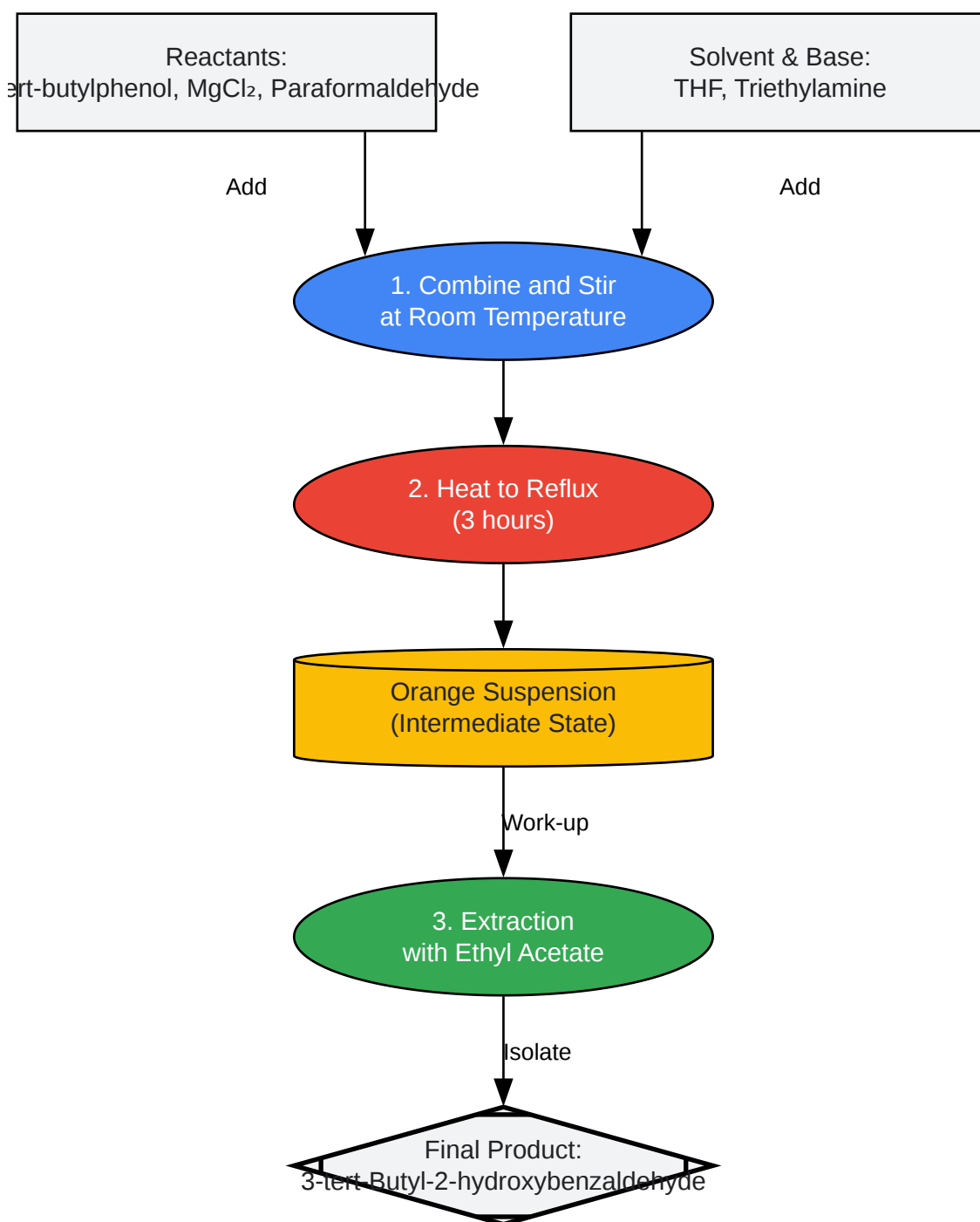
Materials:

- 2-tert-butylphenol (30 mmol, 4.55 g)
- Magnesium chloride (MgCl_2) (60 mmol, 5.71 g)
- Paraformaldehyde (66 mmol, 2.08 g)
- Triethylamine (60 mmol, 8.35 mL)
- Tetrahydrofuran (THF), anhydrous (120 mL)
- Ethyl acetate (EtOAc)
- Magnesium sulfate (MgSO_4), anhydrous
- Dilute Hydrochloric Acid (HCl) (if needed)

Procedure:

- To a round-bottom flask equipped with a magnetic stirrer and reflux condenser, add 2-tert-butylphenol (30 mmol), magnesium chloride (60 mmol), and paraformaldehyde (66 mmol) to 120 mL of THF.
- Stir the resulting suspension at room temperature.
- Add triethylamine (60 mmol) dropwise to the stirred suspension.
- Heat the reaction mixture to reflux and maintain for 3 hours. The mixture will typically form an orange-colored suspension.^{[3][4]}

- After cooling to room temperature, quench the reaction mixture (details not specified in source, but typically with an aqueous acid wash).
- Perform a liquid-liquid extraction using ethyl acetate (3 x 50 mL). If a persistent emulsion forms, a small amount of dilute HCl can be added to break it.[\[3\]](#)[\[4\]](#)
- Combine the organic layers and dry over anhydrous MgSO_4 .
- Filter the drying agent and concentrate the organic phase under reduced pressure to yield the product as a pale yellow oil.
- This procedure typically yields a product of sufficient purity (Yield: ~90%) that does not require further purification.[\[3\]](#)[\[4\]](#) The product may darken to a green color upon storage.[\[3\]](#)[\[4\]](#)



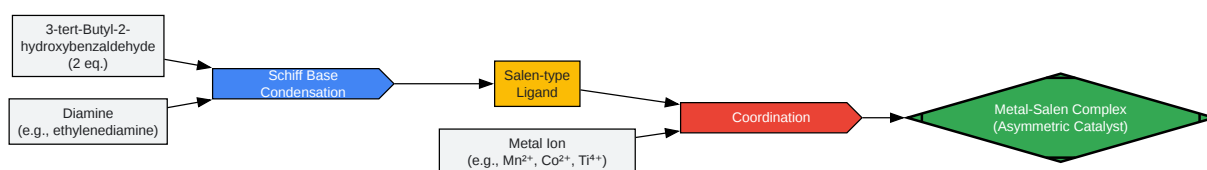
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Workflow for the synthesis of **3-tert-Butyl-2-hydroxybenzaldehyde**.

Applications in Research and Drug Development

The unique structure of **3-tert-butyl-2-hydroxybenzaldehyde** makes it a valuable building block in several areas.

4.1. **Synthesis of Ligands for Catalysis** A primary application of this compound is in the synthesis of specialized ligands, particularly Schiff bases.[6] Condensation with primary diamines yields salen-type ligands, which are renowned for their ability to form stable complexes with transition metals.[5][6] These metal-salen complexes are powerful catalysts for a wide range of organic transformations, including asymmetric synthesis, which is critical for producing enantiomerically pure compounds in the pharmaceutical industry.[6]



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Formation of a Metal-Salen Complex for Catalysis.

4.2. **Pharmaceutical Intermediate 3-tert-Butyl-2-hydroxybenzaldehyde** serves as a key pharmaceutical intermediate.[3][6] Its structure is a versatile scaffold that can be modified to produce derivatives with potential biological activity.[6] Research has indicated that compounds synthesized from this aldehyde show promise as antibacterial agents, addressing the critical need for new antimicrobial therapies.[6] Its derivatives are also used in the synthesis of more complex molecules, such as certain coumarins.[4]

4.3. **Material Science** Beyond catalysis and pharmaceuticals, this compound finds utility in material science. It is used in the synthesis of polymer stabilizers, which protect polymeric materials from degradation caused by factors like heat and UV light, thereby enhancing their durability and lifespan.[6]

Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **3-tert-Butyl-2-hydroxybenzaldehyde** presents several hazards. Proper personal

protective equipment (PPE), including gloves, eye shields, and a dust mask (type N95), should be used when handling this chemical.

Table 4: GHS Hazard Information

| Category | Code | Description |
|-------------------|------|-------------------------------------|
| Pictogram | | Warning |
| Hazard Statements | H315 | Causes skin irritation[1] |
| | H319 | Causes serious eye irritation[1] |
| | H335 | May cause respiratory irritation[1] |

| Precautionary Statements| P261, P264, P271, P280, P302+P352, P305+P351+P338 | Avoid breathing dust/fume/gas/mist/vapours/spray. Wash skin thoroughly after handling. Use only outdoors or in a well-ventilated area. Wear protective gloves/eye protection/face protection. IF ON SKIN: Wash with plenty of water. IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. |

Conclusion

3-tert-Butyl-2-hydroxybenzaldehyde is a cornerstone chemical intermediate with significant utility in diverse scientific disciplines. Its well-defined physicochemical properties and straightforward synthesis make it readily accessible for research and development. Its primary applications in the creation of high-value catalytic systems and as a versatile precursor for pharmacologically active molecules underscore its importance for professionals in chemical synthesis and drug discovery. Careful adherence to safety protocols is essential when handling this compound due to its irritant properties.

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